

Introduction: Understanding the Physicochemical Profile of 2-(2,3-Dimethylphenyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(2,3-Dimethylphenyl)propan-2-ol

CAS No.: 156744-78-4

Cat. No.: B3379391

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2-(2,3-Dimethylphenyl)propan-2-ol, with the chemical formula $C_{11}H_{16}O$, is a tertiary alcohol characterized by a significant hydrocarbon framework.^{[1][2]} Its molecular structure, featuring a polar hydroxyl (-OH) group attached to a carbon atom which is, in turn, bonded to a bulky, nonpolar 2,3-dimethylphenyl ring and two additional methyl groups, dictates its behavior in various solvent systems. This guide provides a comprehensive analysis of the theoretical and practical aspects of its solubility in common organic solvents, a critical parameter for its application in organic synthesis, purification, and formulation development.

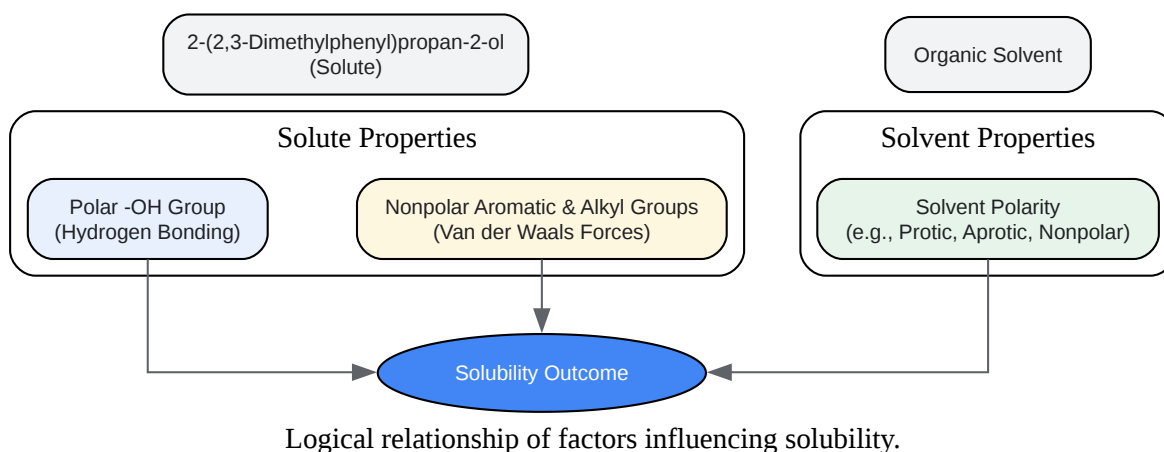
The compound's structure suggests a predominantly lipophilic character, which is a key determinant of its solubility profile. The principle of "like dissolves like" is the foundational concept for predicting how this molecule will interact with different solvents.^{[3][4]} This principle states that substances with similar intermolecular forces are more likely to be soluble in one another.

Theoretical Framework: Factors Governing Solubility

The solubility of **2-(2,3-Dimethylphenyl)propan-2-ol** is a balance between the hydrophilic nature of its hydroxyl group and the hydrophobic nature of its substituted aromatic ring and tertiary alkyl structure.

- **Hydrogen Bonding:** The hydroxyl group can act as a hydrogen bond donor and acceptor, allowing for favorable interactions with polar protic solvents like alcohols.[4][5]
- **Van der Waals Forces:** The large, nonpolar surface area of the dimethylphenyl and tertiary-butyl-like groups leads to significant London dispersion forces, promoting solubility in nonpolar solvents.[3]
- **Dipole-Dipole Interactions:** The polarity of the C-O bond introduces a dipole moment, enabling interactions with polar aprotic solvents.

The overall solubility in a given solvent is determined by the energetic favorability of disrupting the solute-solute and solvent-solvent interactions to form new solute-solvent interactions.[6] For **2-(2,3-Dimethylphenyl)propan-2-ol**, its bulky hydrocarbon structure often dominates, making it more soluble in nonpolar or moderately polar solvents compared to highly polar, aqueous systems.



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Caption: Logical relationship of factors influencing solubility.

Predicted Solubility Profile

While specific quantitative data for **2-(2,3-Dimethylphenyl)propan-2-ol** is not readily available in public databases, a qualitative and predictive solubility profile can be constructed based on its chemical structure and established principles of solubility for similar aromatic alcohols.^{[7][8]}

Solvent Class	Example Solvents	Predicted Solubility	Rationale for Prediction
Nonpolar	Hexane, Toluene	High	The large, nonpolar hydrocarbon structure of the solute interacts favorably with nonpolar solvents via London dispersion forces.
Polar Aprotic	Acetone, Ethyl Acetate, Tetrahydrofuran (THF)	High to Moderate	These solvents can engage in dipole-dipole interactions with the solute's polar C-O bond. Their organic nature accommodates the nonpolar portion of the molecule.
Polar Protic	Ethanol, Methanol	Moderate	The hydroxyl group allows for hydrogen bonding with these solvents. However, the large nonpolar part of the molecule may limit miscibility compared to smaller alcohols.[9]
Highly Polar	Water, Dimethyl Sulfoxide (DMSO)	Low to Very Low	The large, hydrophobic dimethylphenyl and alkyl groups significantly outweigh the hydrophilic character of the single hydroxyl group,

leading to poor
solubility in highly
polar solvents.[8]

Experimental Protocol for Solubility Determination: The Shake-Flask Method

To obtain precise, quantitative solubility data, the equilibrium shake-flask method is the gold standard in the pharmaceutical and chemical industries.[3] This protocol provides a self-validating system to ensure the solution has reached equilibrium, yielding trustworthy and reproducible results.

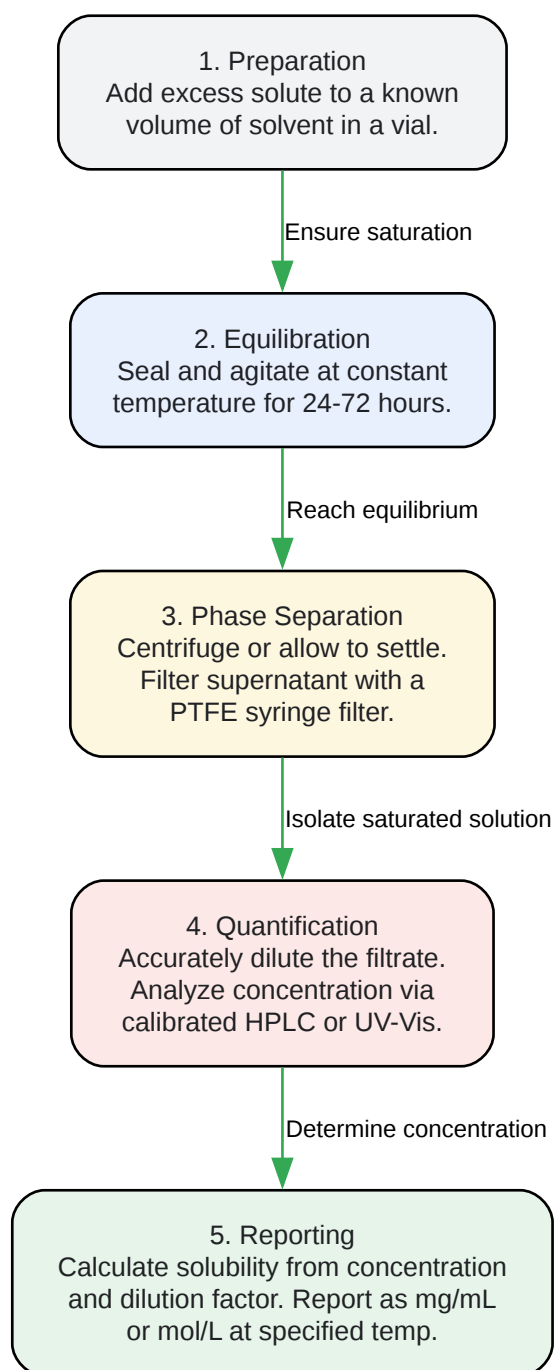
Causality Behind Experimental Choices:

- **Excess Solute:** Using an excess of the solid ensures that the final solution is genuinely saturated at the given temperature.
- **Prolonged Agitation (24-72 hours):** Many compounds, especially those with complex structures, can take a significant amount of time to reach thermodynamic equilibrium. A shorter time might lead to an underestimation of solubility.
- **Constant Temperature:** Solubility is highly temperature-dependent. A temperature-controlled environment is critical for accuracy.
- **Inert Filtration:** The filter material (e.g., PTFE) must be chemically inert and non-absorbent to the solute to prevent artificially lowering the measured concentration.

Step-by-Step Methodology:

- **Preparation:**
 - Add an excess amount of solid **2-(2,3-Dimethylphenyl)propan-2-ol** to a series of glass vials. The excess should be visually apparent at the end of the experiment.
 - Add a precise, known volume of the desired organic solvent to each vial.
- **Equilibration:**

- Seal the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker or thermomixer set to a constant temperature (e.g., 25 °C).
- Agitate the vials for a sufficient duration, typically between 24 and 72 hours, to ensure equilibrium is reached.
- Phase Separation:
 - Remove the vials from the shaker and allow them to stand undisturbed for a short period to let the excess solid settle.
 - To separate the saturated solution from the undissolved solid, either centrifuge the vials or carefully draw the supernatant using a syringe.
 - Immediately filter the supernatant through a chemically inert syringe filter (e.g., 0.22 or 0.45 μm PTFE) into a clean vial.^[3] This step is crucial to remove any microscopic particulate matter.
- Quantification:
 - Accurately dilute a known volume of the clear, saturated filtrate with a suitable solvent to a concentration that falls within the linear range of the chosen analytical method.
 - Determine the concentration of the solute using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy. A pre-established calibration curve with standards of known concentrations is required for accurate quantification.^[3]
- Data Reporting:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Report the solubility in standard units such as mg/mL, g/L, or mol/L, always specifying the temperature at which the measurement was made.



Experimental workflow for the Shake-Flask solubility method.

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Caption: Experimental workflow for the Shake-Flask solubility method.

Conclusion

2-(2,3-Dimethylphenyl)propan-2-ol is a predominantly nonpolar molecule with a single polar functional group. This structural duality leads to high solubility in nonpolar and moderately polar aprotic organic solvents, and moderate solubility in polar protic solvents. Its solubility in highly polar solvents like water is expected to be very low. For researchers and drug development professionals, this profile indicates that solvent systems for synthesis, purification (such as crystallization or chromatography), and formulation will likely consist of ethers, esters, ketones, or aromatic hydrocarbons. For definitive quantitative analysis, adherence to a rigorous experimental protocol, such as the shake-flask method detailed herein, is essential for generating reliable and accurate solubility data.

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